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Chromene Synthesis from Phenols: A Technical Support Center

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2,2-Dimethyl-2H-chromen-6-amine
CAS No.:	135082-85-8
Cat. No.:	B1610025

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Welcome, researchers and drug development professionals. This guide is designed to be your go-to resource for troubleshooting common side reactions and optimizing your chromene synthesis from phenolic starting materials. We will delve into the causality behind experimental outcomes and provide field-proven insights to enhance the success of your synthetic endeavors.

Frequently Asked Questions & Troubleshooting Guide

Experimental Protocol: Three-Component Synthesis of 2-Amino-4H-Chromene

This protocol provides a general procedure for the synthesis of a 2-amino-4H-chromene derivative.

Data Presentation

References

- ResearchGate.
 - MSU Chemistry.
 - Organic Letters.
 - University of Rochester Department of Chemistry.
 - PMC - NIH.
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